

Tioxazafen photoproduct PP228a identification and toxicity

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Compound Focus: Tioxazafen

CAS No.: 330459-31-9

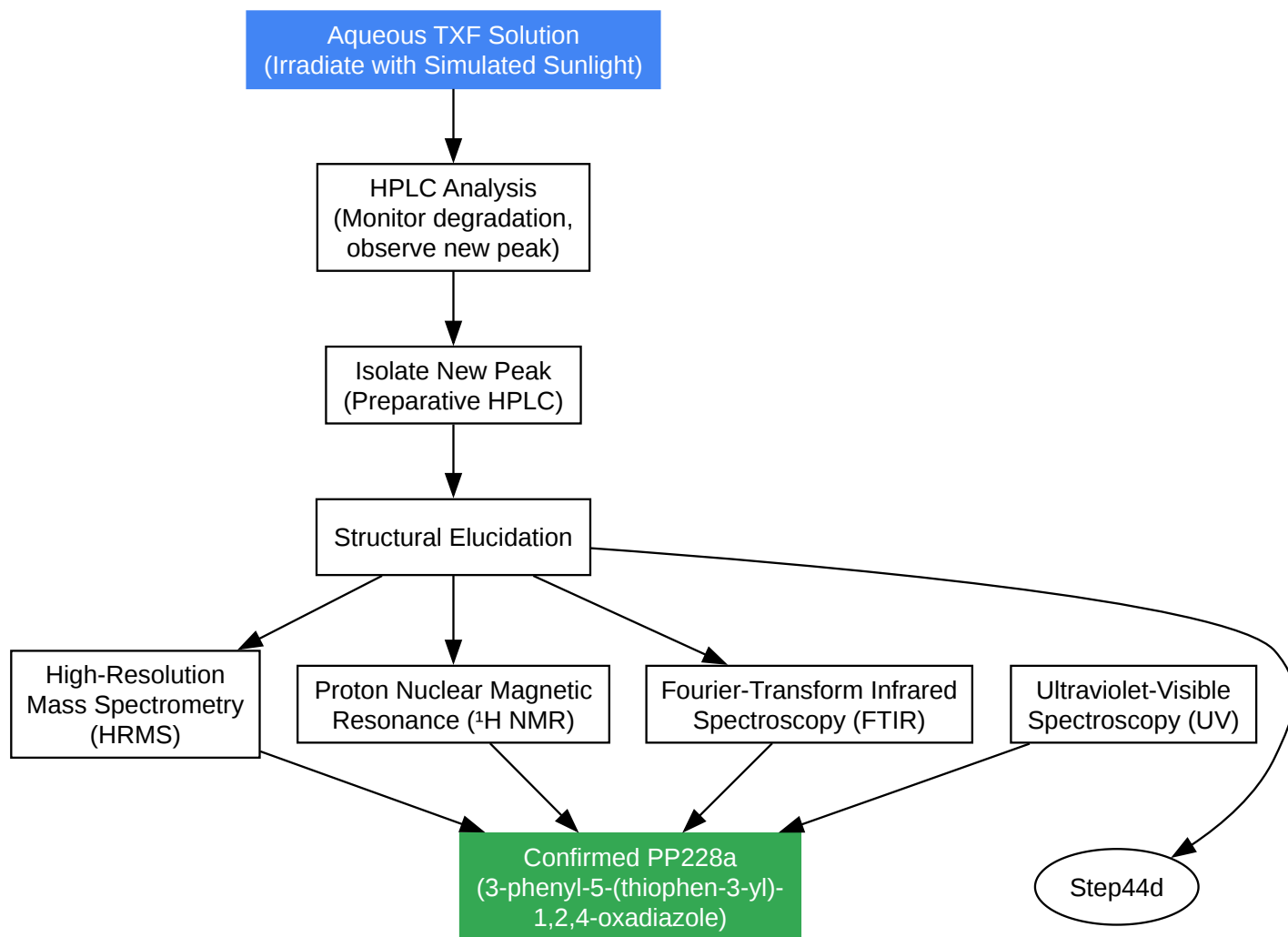
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FAQ: Tioxazafen Photoproduct PP228a

Q1: What is PP228a and how is it formed? PP228a is the primary photoproduct of the nematicide **tioxazafen** (TXF). It is formed through an **isomerization reaction**, where the thiophene ring in the TXF molecule rearranges from the 2-position to the 3-position [1] [2]. This transformation occurs very rapidly when an aqueous solution of TXF is exposed to light.

Q2: What is the recommended method to identify and quantify PP228a? The identification of PP228a should be performed using a combination of chromatographic and spectroscopic techniques, as outlined in the workflow below.



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Figure 1: Experimental workflow for the identification of photoproduct PP228a from **tioxazafen** (TXF) [1] [2].

Key experimental details include:

- **Photolysis:** Expose an aqueous solution of TXF to simulated sunlight. The degradation is fast, with a half-life (DT_{50}) of less than 8.3 minutes [1] [2].
- **Separation and Isolation:** Use preparative HPLC to isolate the photoproduct for further analysis [1].
- **Structural Confirmation:** The combined spectroscopic data confirms the structure as 3-phenyl-5-(thiophen-3-yl)-1,2,4-oxadiazole, an isomer of the parent TXF [1] [2].

Q3: How persistent is PP228a in the environment compared to tioxazafen? PP228a is significantly more persistent than its parent compound in aqueous environments. The table below summarizes the key kinetic data for both compounds.

Compound	Aqueous Photolysis DT ₅₀	Aqueous Hydrolysis DT ₅₀	Notes on Environmental Fate
Tioxazafen (TXF)	< 8.3 minutes [1] [2]	Stable (No significant hydrolysis) [1]	Degrades rapidly in light, but is stable in the dark.
Photoproduct PP228a	6.9 - 7.9 days [1] [2]	Stable (No significant hydrolysis) [1]	~ 1000x more persistent than TXF in water under light. Forms 6 secondary photoproducts [2].

Note: The effects of natural water constituents (e.g., nitrate, fulvic acid, humic acid) on photolysis rates vary for each compound and require experimental evaluation [1].

Q4: What is the toxicity profile of PP228a? Emerging evidence indicates that PP228a may be of higher toxicological concern than the parent **tioxazafen**.

Test Organism	Endpoint	Tioxazafen (TXF)	Photoproduct PP228a
<i>Daphnia magna</i> (Water flea)	48-h EC ₅₀ (Acute immobilization)	>1.12 mg/L [1] [2]	0.808 mg/L [1] [2]
<i>Vibrio fischeri</i> (Marine bacteria)	Luminescence inhibition	Not specified, but showed lower effect [1]	Results suggest one or more of its secondary photoproducts have higher toxicity [1] [2]
<i>Meloidogyne incognita</i> (Root-knot nematode)	24-h EC ₅₀ (Immobilization)	57.69 µg/mL [3]	Data not available for PP228a specifically.

Experimental protocols for toxicity assessment:

- *Daphnia magna* Acute Toxicity Test: Follow standard guidelines (e.g., OECD 202). Expose young daphnids (99%) before proceeding with the bioassay. This confirms that the observed effects are due to PP228a and not the parent compound [1] [2].

Key Takeaways for Researchers

- **Rapid Transformation, Lasting Impact:** While **tioxazafen** degrades rapidly in water, it transforms into PP228a, a much more persistent and potentially more toxic compound.
- **Comprehensive Analysis is Crucial:** Relying on a single analytical technique is insufficient. The definitive identification of PP228a requires a multi-technique approach, primarily relying on HRMS and ^1H NMR for structural confirmation.
- **Prioritize Ecotoxicity:** The increased persistence and acute toxicity of PP228a to aquatic invertebrates highlight the importance of evaluating the environmental impact of pesticide transformation products, not just the parent active ingredient.

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